Spectroscopic Analysis of Rifampicin: A Technical Guide for Structural Elucidation

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Compound of Interest

Compound Name:	*Rifamdin*
CAS No.:	*89499-17-2*
Cat. No.:	*B1140611*

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This technical guide provides an in-depth exploration of the core spectroscopic techniques used for the structural elucidation and analysis of rifampicin. Tailored for researchers, scientists, and drug development professionals, this document details the experimental protocols, quantitative data, and interpretative principles of UV-Visible, Fourier-Transform Infrared, Nuclear Magnetic Resonance, and Mass Spectrometry as applied to this essential antibiotic.

Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy is a valuable technique for the quantitative analysis of rifampicin and for confirming the presence of its chromophoric structure. The characteristic color of rifampicin results in strong absorption in the visible region, while its complex aromatic structure leads to absorption in the UV region.

Experimental Protocol: UV-Vis Spectroscopy

- Solvent Selection: Based on solubility studies, analytical grade methanol or a mixture of phosphate buffer and ethanol is commonly selected as the solvent.[1][2][3]

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- Standard Stock Solution Preparation: Accurately weigh 10 mg of rifampicin reference standard and transfer it to a 10 mL volumetric flask. Dissolve the sample in the chosen solvent and make up the volume to the mark to obtain a concentration of 1000 µg/mL.[2]
- Working Standard Solution: From the stock solution, perform serial dilutions to obtain a working concentration, typically 10 µg/mL.[2][4]
- Spectrophotometric Analysis: Calibrate a double-beam UV-Visible spectrophotometer using the selected solvent as a blank. Scan the working standard solution over a wavelength range of 200–800 nm.[2]
- Determination of λmax: Identify the wavelengths of maximum absorbance (λmax) from the resulting spectrum.

Quantitative Data: UV-Vis Spectroscopy

The absorption spectrum of rifampicin exhibits two primary maxima, which are crucial for its identification and quantification.

Wavelength (λmax)	Region	Solvent System	Reference(s)
335 - 337 nm	UV	Methanol, Ethanol, Phosphate Buffer/Ethanol	[1][2][4][5]
470 - 475 nm	Visible	Methanol, Phosphate Buffer (pH 7.0)	[3][5][6]

Fourier-Transform Infrared (FT-IR) Spectroscopy

FT-IR spectroscopy is instrumental in identifying the functional groups present in the rifampicin molecule. The complex structure of rifampicin results in a unique infrared spectrum that serves as a molecular fingerprint.

Experimental Protocol: FT-IR Spectroscopy

- Instrumentation: Utilize a Fourier-Transform Infrared spectrometer, such as an Agilent Cary 630 or similar instrument.

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- Sample Preparation: Prepare the sample using the Attenuated Total Reflectance (ATR) technique or by creating a potassium bromide (KBr) pellet. For the KBr method, mix a small amount of the rifampicin sample with dry KBr powder and compress it into a thin, transparent disk.

- Data Acquisition: Place the sample in the spectrometer's sample holder. Acquire the spectrum in the mid-IR range, typically from 4000 cm^{-1} to 500 cm^{-1}, with a resolution of 4 cm^{-1}.[7][8]

- Data Analysis: Process the resulting interferogram using Fourier transformation to obtain the infrared spectrum. Identify and label the characteristic absorption bands corresponding to specific functional groups.

Quantitative Data: FT-IR Spectroscopy

The FT-IR spectrum of rifampicin shows numerous absorption bands. The most characteristic peaks are summarized below. Note that slight variations in peak positions can occur depending on the sample preparation and the polymorphic form of the drug.[8]

Wavenumber (cm^{-1})	Functional Group Assignment	Reference(s)
~3472-3482 cm^{-1}	O-H and N-H stretching	[1][7]
~2980-2894 cm^{-1}	C-H stretching (aliphatic)	[1][7]
~1710-1734 cm^{-1}	C=O stretching (acetyl group)	[7][8][9]
~1629-1643 cm^{-1}	C=O stretching (furanone group)	[1][7][8]
~1560-1566 cm^{-1}	C=O stretching (amide) and C=C stretching	[7][9]
~1478 cm^{-1}	C=C stretching (aromatic)	[1]
~1379 cm^{-1}	C-H bending (CH_2)	[1]
~1059 cm^{-1}	C-O stretching	[1]

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy, including both proton (^1H) and carbon-13 (^{13}C) techniques, is the most powerful method for the complete structural elucidation of rifampicin in solution. Two-dimensional (2D) NMR experiments are essential for the unambiguous assignment of all proton and carbon signals.[10]

Experimental Protocol: NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of the rifampicin sample in a suitable deuterated solvent (e.g., deuterated methanol, CD_3OD) in a standard 5 mm NMR tube. The choice of solvent is critical as rifampicin's solubility can be limited in others like D_2O.[11]
- Instrumentation: Use a high-field NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR Acquisition: Acquire a standard one-dimensional proton NMR spectrum. Typical parameters include a 30-degree pulse, a sufficient number of scans for a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum. This experiment typically requires a longer acquisition time due to the lower natural abundance and sensitivity of the ^{13}C nucleus.
- 2D NMR Acquisition (for full assignment): To fully assign the complex structure, perform 2D NMR experiments such as COSY (Correlation Spectroscopy) for ^1H-^1H correlations and HSQC/HMBC (Heteronuclear Single Quantum Coherence/Heteronuclear Multiple Bond Correlation) for ^1H-^{13}C correlations.[10]
- Data Processing: Process the acquired data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction.

Data Interpretation

The ^1H and ^{13}C NMR spectra of rifampicin are highly complex due to the large number of distinct protons and carbons in its structure.[12][13]

- ^1H NMR: The spectrum shows a wide dispersion of signals, including aromatic protons, vinyl protons on the ansa chain, multiple methyl group singlets, and complex multiplets for the

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aliphatic protons. The signals related to the piperazine ring are particularly important for confirming the side-chain structure.[11]

- ^{13}C NMR: The spectrum confirms the presence of various carbon environments, including carbonyls (from amides, esters, ketones), aromatic and olefinic carbons, and numerous aliphatic carbons.

- 2D NMR: Analysis of 2D spectra allows for the connection of protons to their directly attached carbons (HSQC) and the tracing of correlations over multiple bonds (COSY, HMBC), which is the definitive method for piecing together the molecular structure and confirming atom connectivity.[10]

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight of rifampicin and for obtaining structural information through fragmentation analysis. Liquid Chromatography-Mass Spectrometry (LC-MS/MS) is a particularly powerful hyphenated technique used for both the identification and highly sensitive quantification of rifampicin in complex matrices like human plasma.[14][15][16]

Experimental Protocol: LC-MS/MS

- Sample Preparation: For biological samples (e.g., plasma), a protein precipitation step is typically required. This can be achieved by adding a solvent like acetonitrile, followed by centrifugation to remove the precipitated proteins.[14]

- Chromatographic Separation: Inject the prepared sample into a High-Performance Liquid Chromatography (HPLC) system equipped with a suitable column (e.g., C18). Use a mobile phase, often a gradient mixture of acetonitrile and an aqueous buffer like ammonium acetate or formic acid, to achieve chromatographic separation.[15][17]

- Mass Spectrometric Analysis: The eluent from the HPLC is directed into the mass spectrometer's ion source, typically an electrospray ionization (ESI) source operated in positive ion mode.

- MS Scan (Full Scan): In the first quadrupole, perform a full scan to identify the protonated molecular ion $[M+H]^+$ of rifampicin.

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- MS/MS Scan (Product Ion Scan): Select the parent ion ($[M+H]^+$) and subject it to collision-induced dissociation (CID) in the collision cell. Scan the resulting fragment ions (product ions) in the third quadrupole. This process confirms the identity of the molecule and is used for quantification in Multiple Reaction Monitoring (MRM) mode.

Quantitative Data: Mass Spectrometry

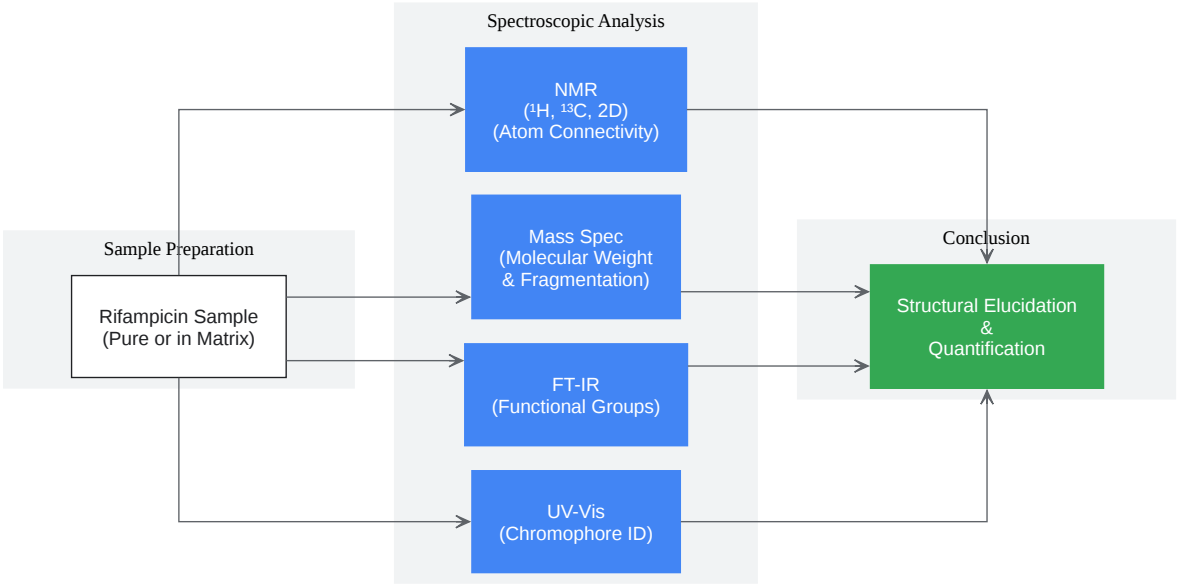
The mass spectrum provides the mass-to-charge ratio (m/z) of the parent ion and its characteristic fragments.

Ion Type	m/z Value	Description	Reference(s)
Parent Ion $[M+H]^+$	~823.4 - 823.6	Protonated molecular ion of rifampicin.	[15][17][18]
Product Ion	~791.7	A major fragment ion, often used as the quantifier in MS/MS. [17][18]	
Product Ion	~397 - 399	A significant fragment ion observed in some MS/MS experiments. [19]	
Product Ion	~163.1	A smaller fragment ion, sometimes used as a quantifier.[15]	
Product Ion	~107.1	A smaller fragment ion, sometimes used as a qualifier.[15]	

Workflow and Visualization

The structural elucidation of rifampicin is a systematic process where the results from each spectroscopic technique provide complementary information.

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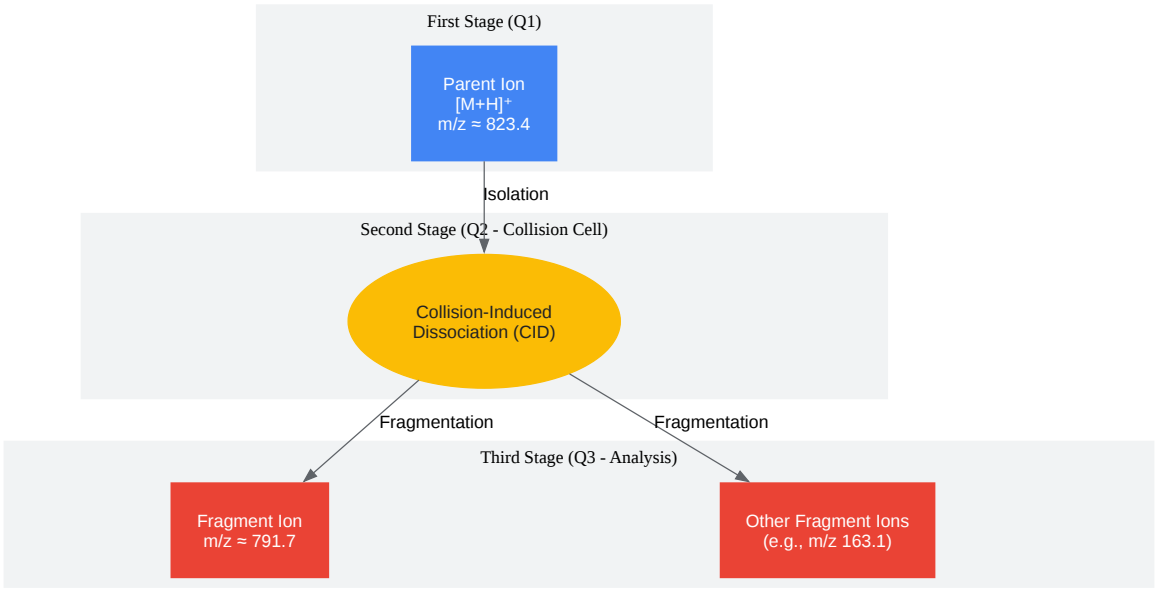


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Caption: General workflow for the spectroscopic analysis of rifampicin.

Mass spectrometry, particularly tandem MS (MS/MS), is crucial for confirming the structure by analyzing fragmentation patterns.

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Caption: Simplified schematic of the MS/MS process for rifampicin analysis.

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